

"N-(4-Chloro-2-methylphenyl)acetamide"

chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(4-Chloro-2-methylphenyl)acetamide

CAS No.: 5202-86-8

Cat. No.: B1266253

[Get Quote](#)

An In-depth Technical Guide to **N-(4-Chloro-2-methylphenyl)acetamide**

Introduction

N-(4-Chloro-2-methylphenyl)acetamide, also known by its synonym 4'-Chloro-2'-methylacetanilide, is a substituted aromatic amide that serves as a crucial building block in synthetic organic chemistry. As an acetamide derivative, it belongs to a class of compounds widely recognized for their utility as intermediates in the production of more complex molecules, including pharmaceuticals, agrochemicals, and dyes.^{[1][2]} The specific arrangement of the chloro and methyl substituents on the phenyl ring, combined with the reactive acetamide group, imparts a unique chemical profile that makes it a valuable precursor in various synthetic pathways. This guide provides a comprehensive technical overview for researchers and drug development professionals, detailing its chemical structure, physicochemical properties, a validated synthesis protocol, and critical safety information.

Chemical Identity and Structure

The unambiguous identification of a chemical compound is foundational to any scientific investigation. **N-(4-Chloro-2-methylphenyl)acetamide** is structurally defined by an acetamide group linked to a 4-chloro-2-methylaniline moiety.

- IUPAC Name: **N-(4-chloro-2-methylphenyl)acetamide**[\[3\]](#)
- Synonyms: 4'-Chloro-2'-methylacetanilide, 4-chloro-2-methylacetanilide[\[3\]](#)[\[4\]](#)
- CAS Number: 5202-86-8[\[3\]](#)[\[5\]](#)
- Molecular Formula: C₉H₁₀ClNO[\[3\]](#)
- Molecular Weight: 183.63 g/mol [\[3\]](#)[\[4\]](#)

Caption: 2D structure of **N-(4-Chloro-2-methylphenyl)acetamide**.

Physicochemical Properties

Understanding the physical and chemical properties of a compound is essential for its handling, application in reactions, and purification. **N-(4-Chloro-2-methylphenyl)acetamide** is a stable solid under standard conditions.

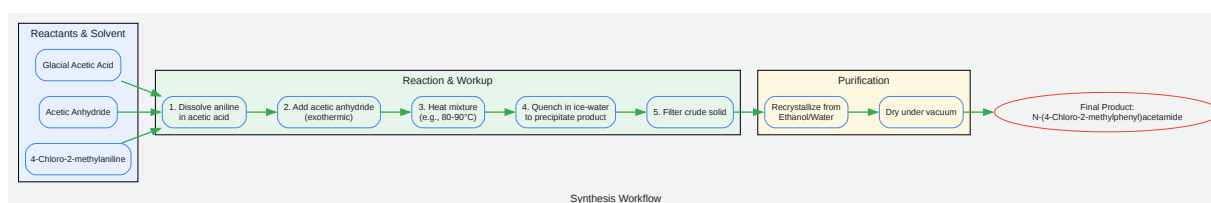
Property	Value	Source
Appearance	White to Off-White Solid	[4]
Molar Mass	183.63 g/mol	[3] [4]
Melting Point	136 °C	[4]
Solubility	Slightly soluble in Chloroform and Water	[4]

Synthesis Protocol: Acetylation of 4-Chloro-2-methylaniline

The most direct and common method for preparing **N-(4-Chloro-2-methylphenyl)acetamide** is through the N-acetylation of 4-chloro-2-methylaniline. This reaction involves treating the

primary amine with an acetylating agent, such as acetic anhydride or acetyl chloride. The following protocol describes a robust and reproducible procedure using acetic anhydride.

Causality: Acetic anhydride is chosen as the acetylating agent due to its moderate reactivity, which allows for a controlled reaction, and the fact that its byproduct, acetic acid, is easily removed during workup. The use of a base like sodium acetate can catalyze the reaction and neutralize the acid byproduct, though the reaction often proceeds efficiently without it.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **N-(4-Chloro-2-methylphenyl)acetamide**.

Step-by-Step Methodology:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-chloro-2-methylaniline (0.1 mol, 14.16 g).
- **Solvent Addition:** Add 50 mL of glacial acetic acid to the flask and stir until the amine is fully dissolved.
- **Reagent Addition:** Carefully add acetic anhydride (0.11 mol, 11.23 g, 10.4 mL) to the solution in a dropwise manner. The reaction is exothermic; maintain the temperature below 40°C by using a water bath if necessary.

- **Reaction:** Once the addition is complete, heat the reaction mixture to 80-90°C using a heating mantle and maintain this temperature for 1 hour with continuous stirring.
- **Precipitation (Workup):** Allow the reaction mixture to cool to room temperature. Pour the cooled solution slowly into a beaker containing 400 mL of crushed ice and water while stirring vigorously. A white precipitate will form.
- **Isolation:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the filter cake thoroughly with cold deionized water (3 x 50 mL) to remove acetic acid and any unreacted starting material.
- **Purification:** The crude product can be purified by recrystallization. Transfer the solid to a flask and add a minimal amount of hot ethanol to dissolve it. If the solution is colored, a small amount of activated charcoal can be added and the solution filtered while hot. Allow the filtrate to cool slowly to room temperature and then in an ice bath to induce crystallization.
- **Drying:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry in a vacuum oven at 60°C to a constant weight.

Self-Validation: The success of the synthesis is validated by the physical properties of the product. The melting point of the purified, dry solid should be sharp and match the literature value (136 °C).^[4] Further confirmation is achieved through spectroscopic analysis.

Spectral Data and Characterization

To confirm the identity and purity of the synthesized **N-(4-Chloro-2-methylphenyl)acetamide**, spectroscopic analysis is essential.

- **Infrared (IR) Spectroscopy:** The IR spectrum provides confirmation of the key functional groups. Expected characteristic peaks include:
 - **N-H Stretch:** A sharp peak around 3300-3250 cm⁻¹, characteristic of a secondary amide.
 - **Aromatic C-H Stretch:** Peaks just above 3000 cm⁻¹.
 - **Aliphatic C-H Stretch:** Peaks just below 3000 cm⁻¹ from the methyl groups.

- Amide I Band (C=O Stretch): A strong, sharp absorption around 1670-1660 cm^{-1} . This is one of the most prominent peaks in the spectrum.
- Amide II Band (N-H Bend): A peak around 1550-1530 cm^{-1} .
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H NMR): The proton NMR spectrum will confirm the specific arrangement of protons in the molecule. In a solvent like CDCl_3 , the expected signals would be:
 - A singlet for the amide proton (N-H), typically in the range of δ 7.5-8.5 ppm.
 - Signals for the three aromatic protons on the substituted ring.
 - A singlet for the ring's methyl group protons (Ar-CH_3), likely around δ 2.2-2.4 ppm.
 - A singlet for the acetyl methyl group protons ($-\text{COCH}_3$), typically around δ 2.1-2.3 ppm.

Applications and Research Interest

N-(4-Chloro-2-methylphenyl)acetamide is primarily valued as a synthetic intermediate. Its structure is a common feature in a variety of more complex molecules.

- Pharmaceutical Synthesis: Acetamide derivatives are foundational scaffolds in medicinal chemistry.^[6] This specific compound can serve as a precursor for the synthesis of active pharmaceutical ingredients (APIs). The acetamide linkage is present in numerous drugs, and derivatives of this compound may be explored for a range of biological activities, including anti-inflammatory (e.g., as potential COX-II inhibitors), antibacterial, or antitumor properties.^{[2][6]}
- Dye and Pigment Manufacturing: The chromophoric nature of the substituted aniline core makes it a useful intermediate in the synthesis of azo dyes and other colorants.^[1]
- Proteomics Research: As a phenyl acetamide compound, it and its derivatives can be used in chemical biology and proteomics research, potentially as probes or ligands for studying protein interactions.^[7]

Safety and Handling

N-(4-Chloro-2-methylphenyl)acetamide is a hazardous chemical and must be handled with appropriate precautions.[\[3\]](#)[\[8\]](#)

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[3\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[3\]](#)[\[8\]](#)[\[9\]](#)
- Serious Eye Damage (Category 1) / Eye Irritation (Category 2): Causes serious eye damage or irritation.[\[3\]](#)[\[8\]](#)[\[9\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[3\]](#)[\[8\]](#)

Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[\[8\]](#)[\[10\]](#)
- Eye/Face Protection: Wear tightly fitting chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[\[8\]](#)[\[10\]](#)
- Skin Protection: Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat. Gloves must be inspected before use.[\[10\]](#)[\[11\]](#)
- Respiratory Protection: If dust is generated and exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved particulate respirator.[\[8\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[8\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)[\[10\]](#) Keep away from incompatible materials such as strong oxidizing agents.[\[9\]](#)

First-Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[8][10]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[8][10]
- Eye Contact: Immediately rinse eyes cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[8][10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[10]

References

- ChemBK. (n.d.). 4'-CHLORO-2'-METHYLACETANILIDE. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 78877, 4-Chloro-2-methylacetanilide. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). Cas 18931-78-7, 2'-Chloro-4'-methylacetanilide. Retrieved from [\[Link\]](#)
- Abdel-Latif, E., Fahad, M. M., & Ismail, M. A. (2023). Scheme 4. Synthesis of N-substituted chloroacetamides. ResearchGate. Retrieved from [\[Link\]](#)
- Archives of Pharmacy Practice. (2023). New Acetamide Derivatives of the COX-II Inhibitors- A Brief Review. Retrieved from [\[Link\]](#)
- American Chemical Society. (2022). Synthesis, Structural Investigation, Hirshfeld Surface Analysis, and Biological Evaluation of N-(3-Cyanothiophen-2-yl)-2-(thiophen-2-yl)acetamide. ACS Omega. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. lookchem.com \[lookchem.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. 4-Chloro-2-methylacetanilide | C9H10ClNO | CID 78877 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. chembk.com \[chembk.com\]](#)
- [5. 4-CHLORO-2-METHYLACETANILIDE | 5202-86-8 \[chemicalbook.com\]](#)
- [6. archivepp.com \[archivepp.com\]](#)
- [7. scbt.com \[scbt.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- [10. chemicalbook.com \[chemicalbook.com\]](#)
- [11. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. ["N-(4-Chloro-2-methylphenyl)acetamide" chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266253/docs#n-4-chloro-2-methylphenyl-acetamide-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1266253/docs#n-4-chloro-2-methylphenyl-acetamide-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)